Application Note: HJC0416 IC50 Determination in MCF-7 and Panc-1 Cell Lines

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Compound of Interest

Compound Name:	*HJC0416*
CAS No.:	*1617518-22-5*
Cat. No.:	*B607961*

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Executive Summary

HJC0416 is a potent, orally bioavailable small-molecule inhibitor targeting the Signal Transducer and Activator of Transcription 3 (STAT3) pathway. Unlike earlier generation inhibitors (e.g., Stattic), **HJC0416** exhibits improved aqueous solubility and an enhanced pharmacological profile. This guide details the specific IC50 values for MCF-7 (breast adenocarcinoma) and Panc-1 (pancreatic ductal adenocarcinoma) cell lines, providing a validated protocol for reproducing these data in vitro.

Compound Profile & Handling

HJC0416 is an O-alkylamino-tethered derivative rationally designed to bind the SH2 domain of STAT3, preventing dimerization and nuclear translocation.

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Property	Description
Chemical Name	HJC0416 (Compound 12)
Target	STAT3 (SH2 Domain)
Molecular Weight	~450-500 Da (Derivative dependent)
Solubility	Soluble in DMSO (>10 mM). Improved aqueous solubility compared to lead HJC0149.
Storage	Store powder at -20°C. DMSO stocks should be aliquoted and stored at -80°C to prevent freeze-thaw degradation.

Reconstitution Protocol:

- Dissolve **HJC0416** powder in sterile DMSO to create a 10 mM stock solution.
- Vortex for 1 minute to ensure complete solubilization.
- Prepare single-use aliquots (e.g., 20 µL) and store at -80°C.
- Critical: For cell treatment, dilute the stock into culture medium such that the final DMSO concentration never exceeds 0.1% (v/v) to avoid solvent toxicity.

Biological Activity: IC50 Values

The following IC50 values were established using standard cell viability assays (MTT) following 72-hour exposure. These values serve as the benchmark for assay validation.

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Cell Line	Tissue Origin	IC50 Value (μM)	Sensitivity Profile
MCF-7	Breast (Luminal A)	1.76 μM	Moderate Sensitivity
Panc-1	Pancreas (Exocrine)	1.88 μM	Moderate Sensitivity
AsPC-1	Pancreas (Metastatic)	0.04 μM	High Sensitivity (Reference)
MDA-MB-231	Breast (TNBC)	1.97 μM	Moderate Sensitivity (Reference)

Data Source: Chen H, et al. Eur J Med Chem. 2014 [1].

Mechanism of Action (MOA)

HJC0416 functions by directly binding to the SH2 domain of STAT3. Under normal physiological conditions, STAT3 is phosphorylated at Tyr705 by upstream kinases (JAKs, Src). This phosphorylation recruits another STAT3 monomer via SH2 domain interactions to form a dimer.

HJC0416 Intervention: By occupying the SH2 domain, **HJC0416** physically blocks the recruitment of the second STAT3 monomer. This prevents:

- Dimerization: Monomers cannot form the active complex.
- Nuclear Translocation: The dimer cannot enter the nucleus.
- Transcription: Downstream oncogenes (Cyclin D1, Bcl-2, Survivin) are not expressed.
- Result: Cell cycle arrest and induction of apoptosis (Cleaved Caspase-3 upregulation).

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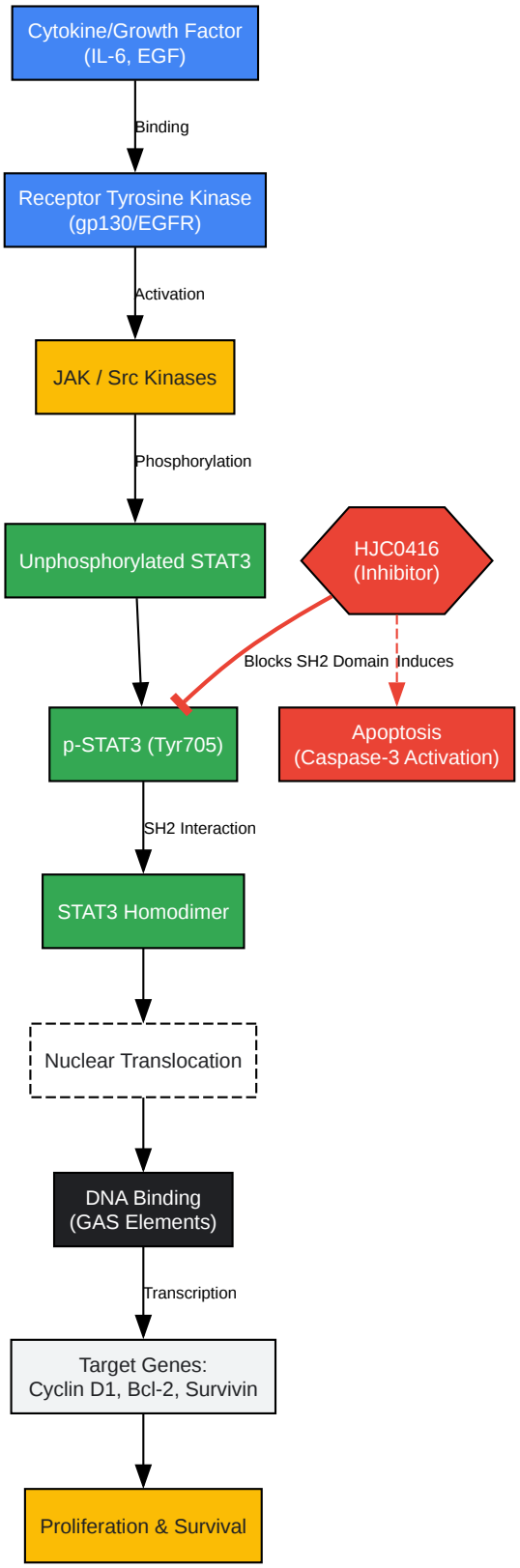

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Figure 1: Mechanism of Action. **HJC0416** competitively binds the SH2 domain, preventing STAT3 dimerization and subsequent oncogenic transcription.

Validated Experimental Protocol: MTT Viability Assay

To reproduce the IC50 values (1.76 µM for MCF-7 and 1.88 µM for Panc-1), precise seeding densities and timing are critical.

Materials

- Cell Lines: MCF-7 (ATCC HTB-22), Panc-1 (ATCC CRL-1469).
- Reagent: MTT (3-(4,5-Dimethylthiazol-2-yl)-2,5-Diphenyltetrazolium Bromide).
- Solvent: DMSO (Sigma-Aldrich).
- Plate: 96-well flat-bottom tissue culture plates.

Step-by-Step Methodology

Phase 1: Cell Seeding (Day 0)

- Harvest Cells: Trypsinize MCF-7 and Panc-1 cells when they reach 70-80% confluence.
- Count: Use a hemocytometer or automated counter. Viability must be >95%.
- Seed:
  - MCF-7: 5,000 cells/well in 100 µL medium.
  - Panc-1: 3,000 - 5,000 cells/well in 100 µL medium.
  - Note: Panc-1 cells can be larger; lower density prevents overgrowth during the 72h assay.
- Incubate: Allow cells to attach overnight (16-24 hours) at 37°C, 5% CO2.

Phase 2: Drug Treatment (Day 1)

- Prepare Serial Dilutions:

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- Prepare a 20 mM stock of **HJC0416** in DMSO.
- Dilute in culture medium to create 2x concentrations (e.g., 0, 0.1, 0.5, 1, 5, 10, 50, 100 µM).
- Tip: Ensure the final DMSO concentration is constant (e.g., 0.1%) across all wells, including the vehicle control (0 µM).

- Treat: Add 100 µL of the 2x drug solution to the wells (Final Volume = 200 µL).
- Incubate: 72 hours at 37°C.

Phase 3: Readout (Day 4)

- Add MTT: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well.
- Incubate: 4 hours at 37°C. Look for purple formazan crystal formation.
- Solubilize: Carefully remove the supernatant. Add 150 µL of DMSO to dissolve crystals.
- Measure: Shake plate for 10 mins. Measure absorbance at 570 nm (reference 630 nm).

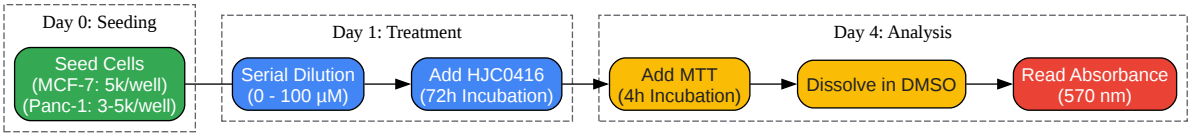

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Figure 2: Experimental Workflow for IC50 Determination.

Validation Checklist (Self-Correction)

To ensure your data is trustworthy, verify the following:

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- Vehicle Control: Did the DMSO-only wells show 100% viability? If <90%, the cells were stressed before treatment.
- Dose-Response Curve: Is the curve sigmoidal? If it is flat or erratic, check **HJC0416** precipitation in the media (solubility limit).
- Western Blot Confirmation: To prove the MOA, run a Western Blot on lysates treated with 2 µM **HJC0416** for 24h. You should see a decrease in p-STAT3 (Tyr705) but stable Total STAT3 levels [1].

References

- Chen H, et al. (2014). Discovery of potent anticancer agent **HJC0416**, an orally bioavailable small molecule inhibitor of signal transducer and activator of transcription 3 (STAT3). European Journal of Medicinal Chemistry, 82, 195-203.
- MedChemExpress. **HJC0416** Product Information and Biological Activity.
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